

Technical Guide: Physical Properties of 5-Acetyl-2-amino-4-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 5-Acetyl-2-amino-4-hydroxybenzoic acid

Cat. No.: B040613

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Introduction

5-Acetyl-2-amino-4-hydroxybenzoic acid, with the CAS Number 115651-29-1, is a substituted aromatic carboxylic acid. Its structure, featuring an acetyl group, an amino group, and a hydroxyl group on a benzoic acid core, suggests a range of chemical functionalities that are of interest in medicinal chemistry and materials science. The aminohydroxybenzoic acid scaffold is a key structural motif in numerous therapeutic agents, exhibiting a wide array of biological activities, including antimicrobial, anti-inflammatory, and antioxidant properties. A thorough understanding of the physical properties of this compound is fundamental for its application in research and development, including aspects of its formulation, synthesis, and quality control.

This technical guide provides a summary of the available physical property data for **5-Acetyl-2-amino-4-hydroxybenzoic acid** and outlines standard experimental protocols for the determination of key physical characteristics.

Core Physical Properties

Quantitative data for the physical properties of **5-Acetyl-2-amino-4-hydroxybenzoic acid** is not extensively documented in publicly available literature. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₄	Synquest Labs
Molecular Weight	195.17 g/mol	Synquest Labs
Appearance	White powder	Zhejiang Jiuzhou Chem Co.,Ltd[1]
Boiling Point	456.1°C at 760 mmHg	ChemicalBook[2][3][4]
Melting Point	Data not available	
Solubility	Data not available	
pKa	Data not available	

Experimental Protocols

Due to the limited availability of specific experimental data for **5-Acetyl-2-amino-4-hydroxybenzoic acid**, this section details generalized, standard laboratory protocols for the determination of its key physical properties.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to lower and broaden the melting range.

Methodology: Capillary Method using a Melting Point Apparatus[1]

- Sample Preparation:
 - Ensure the sample of **5-Acetyl-2-amino-4-hydroxybenzoic acid** is completely dry.
 - Place a small amount of the powdered sample onto a clean, dry watch glass.
 - Press the open end of a capillary tube into the powder to collect a small amount of the sample.[5]

- Invert the capillary tube and tap it gently on a hard surface to pack the sample into the sealed end.^[1]^[5] The packed sample should be approximately 2-3 mm in height.^[5]
- Measurement:
 - Insert the capillary tube into the heating block of the melting point apparatus.^[5]
 - Heat the block rapidly to a temperature approximately 15-20°C below the expected melting point (if a preliminary rough measurement has been made).
 - Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium between the sample and the thermometer.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).^[5]
 - Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).^[5]
- Purity Assessment: A narrow melting point range is indicative of a high degree of purity.

Boiling Point Determination

Given the high reported boiling point, specialized techniques are required. Standard distillation at atmospheric pressure may not be suitable as decomposition could occur. The Thiele tube method is a common technique for determining the boiling point of small quantities of a liquid.^[6]

Methodology: Thiele Tube Method^[6]

- Sample Preparation:
 - Place a small amount (approximately 0.5 mL) of the substance into a small test tube.
 - A capillary tube, sealed at one end, is placed open-end-down into the test tube.

- Apparatus Setup:
 - The test tube is attached to a thermometer with the bulb of the thermometer level with the sample.
 - The assembly is clamped and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).[7]
- Measurement:
 - The side arm of the Thiele tube is heated gently.[6]
 - As the temperature rises, the air trapped in the capillary tube will bubble out.
 - Continue heating until a steady stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample is equal to the external pressure.[6]
 - Remove the heat source and allow the apparatus to cool slowly.
 - The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[6]

Solubility Determination

The solubility of **5-Acetyl-2-amino-4-hydroxybenzoic acid** in various solvents can be determined qualitatively to establish a solubility profile. This is crucial for purification (recrystallization), formulation, and understanding its behavior in biological systems.

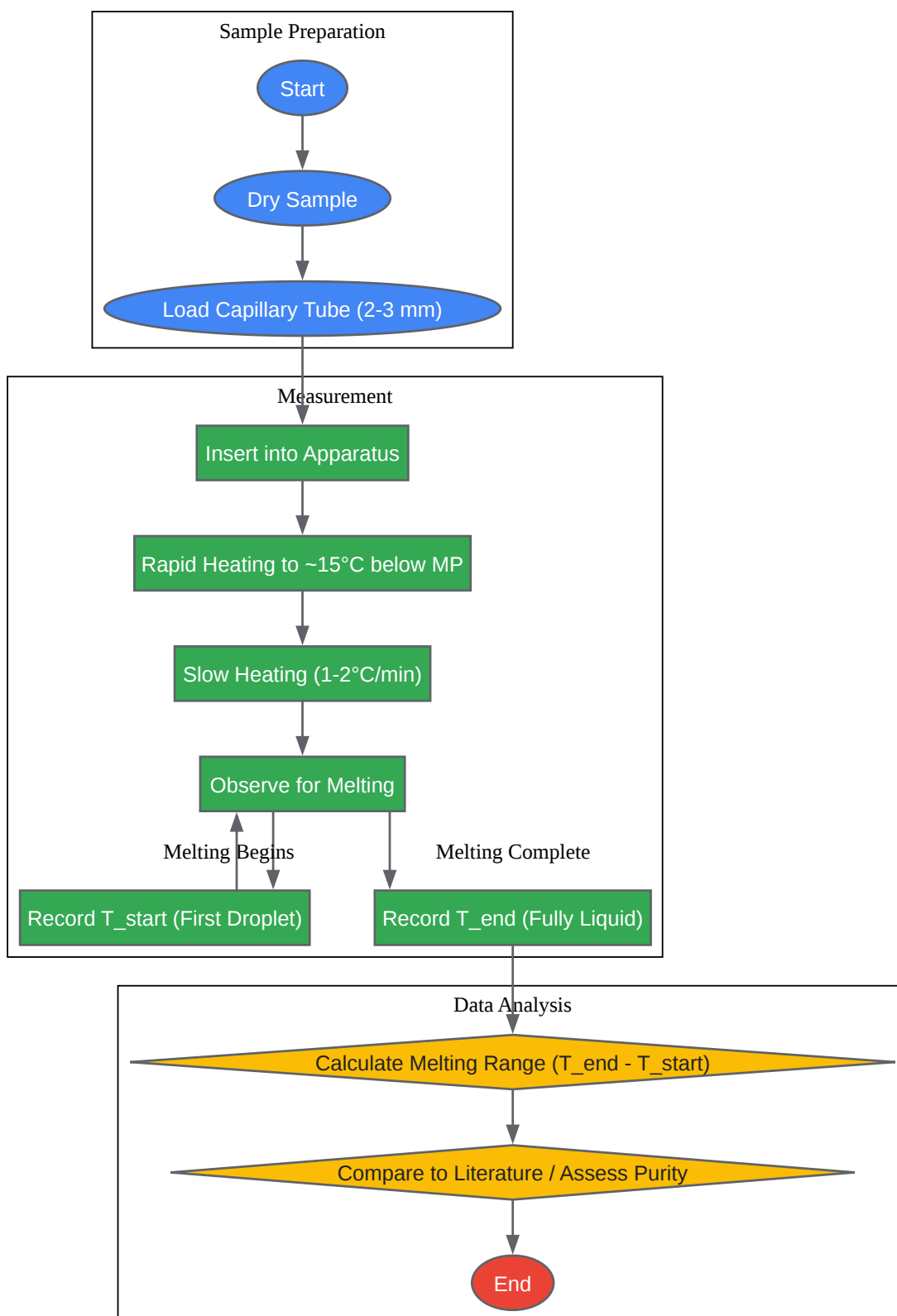
Methodology: Qualitative Solubility Testing[3][8][9][10]

- Solvent Selection: A range of solvents with varying polarities should be tested. A typical panel would include:
 - Water (polar, protic)
 - 5% aqueous Sodium Bicarbonate (basic)
 - 5% aqueous Sodium Hydroxide (basic)

- 5% aqueous Hydrochloric Acid (acidic)
- Methanol (polar, protic)
- Ethanol (polar, protic)
- Acetone (polar, aprotic)
- Ethyl Acetate (intermediate polarity, aprotic)
- Dichloromethane (nonpolar, aprotic)
- Hexane (nonpolar, aprotic)
- Procedure:
 - Add approximately 10-20 mg of **5-Acetyl-2-amino-4-hydroxybenzoic acid** to a small test tube.
 - Add the selected solvent dropwise, shaking or vortexing after each addition, up to a total volume of 1 mL.
 - Observe whether the solid dissolves completely.
 - Record the substance as "soluble," "partially soluble," or "insoluble" in each solvent.
 - The amphoteric nature of the compound can be confirmed by its solubility in both acidic and basic aqueous solutions.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of a compound's melting point using a capillary-based apparatus.



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Caption: Workflow for Melting Point Determination.

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